

Drug Overview and Mechanism of Action

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Compound Focus: Vimirogant

CAS No.: 1802706-04-2

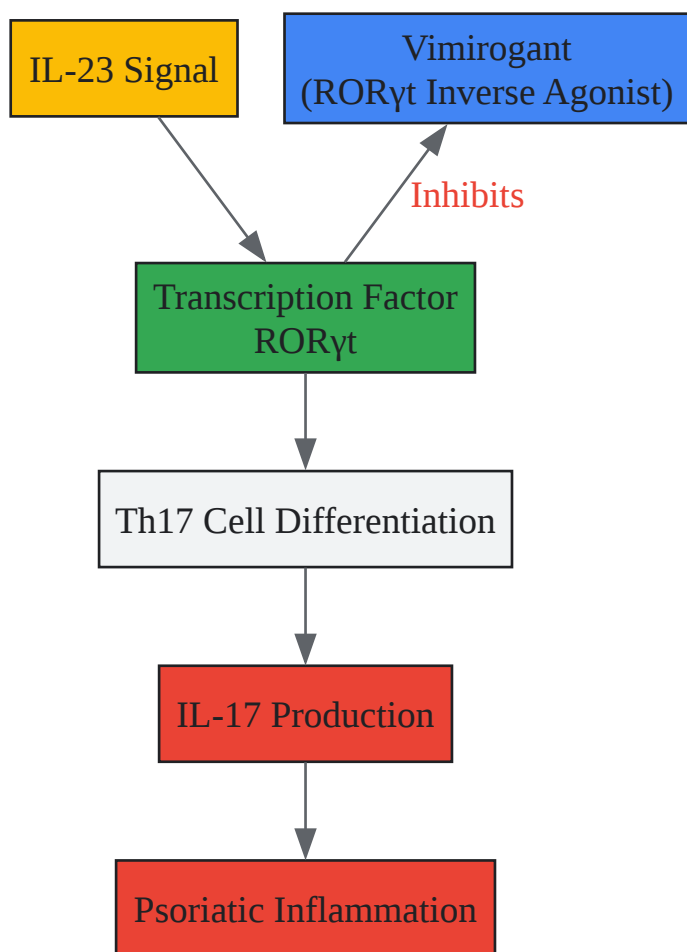
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The table below summarizes the core identification and mechanistic information available for **Vimirogant**.

Property	Description
Drug Type	Small molecule [1]
Mechanism of Action	ROR γ t (RAR-related orphan receptor gamma) inverse agonist [1] [2] [3]
Biological Activity	Inhibits Th17 cell differentiation and IL-17A secretion (IC ₅₀ = 57 nM in mouse splenocytes) [3]
Selectivity	>1000-fold selective for ROR γ t versus ROR α and ROR β isotypes [3]
Molecular Formula	C ₂₇ H ₃₅ F ₃ N ₄ O ₃ S [1] [3]
CAS Registry Number	1802706-04-2 [1]

This diagram illustrates the role of ROR γ t in the immune signaling pathway and the point of inhibition by **Vimirogant**:



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Research and Development Status

Vimirogant was primarily investigated for the treatment of autoimmune diseases, including plaque psoriasis, psoriatic arthritis, and dry eye syndromes [4] [1]. The highest phase of development reached was **Phase II** [4] [1]. However, according to the databases, development for all indications has been **discontinued** [4] [1]. This discontinuation is the most likely reason for the lack of detailed human pharmacokinetic data.

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References

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